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Application Notes and Protocols: Environmental Fate and Ecotoxicity of Linalyl Hexanoate

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These application notes provide a summary of the available data and standardized protocols for assessing the environmental fate and ecotoxicity of **Linalyl hexanoate** (CAS No. 7779-23-9). Due to the limited availability of experimental data for **Linalyl hexanoate**, this document incorporates predicted data from Quantitative Structure-Activity Relationship (QSAR) models and read-across data from the structurally similar compound, linalyl acetate.

Physicochemical Properties

A summary of the key physicochemical properties of **Linalyl hexanoate** is presented in Table 1. These properties are crucial for predicting its environmental distribution and potential for bioaccumulation.

Table 1: Physicochemical Properties of Linalyl Hexanoate



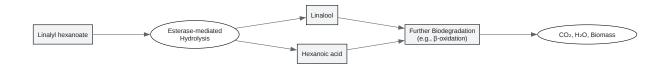
Property	Value	Reference	
Molecular Formula	C16H28O2	N/A	
Molecular Weight	252.4 g/mol	N/A	
Appearance	Oily liquid	[1]	
Specific Gravity	0.900 @ 25°C	[N/A]	
Water Solubility	0.08645 mg/L @ 25°C (estimated)	[N/A]	
Flash Point	80.56 °C	[N/A]	
Log K₀w (Octanol-Water Partition Coefficient)	5.4 (estimated)	ECOSAR v2.2	

Environmental Fate

The environmental fate of **Linalyl hexanoate** is primarily governed by biodegradation and hydrolysis. Photolysis may also contribute to its degradation in aquatic environments.

Biodegradation

Linalyl hexanoate is expected to be readily biodegradable. The primary degradation pathway is likely initiated by the enzymatic hydrolysis of the ester bond by microbial esterases, yielding linalool and hexanoic acid.[2] Both of these degradation products are known to be readily biodegradable.



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Caption: Predicted aerobic biodegradation pathway of **Linalyl hexanoate**.



Hydrolysis

As an ester, **Linalyl hexanoate** is susceptible to abiotic hydrolysis, particularly at alkaline pH. The rate of hydrolysis is dependent on pH and temperature.

Photolysis

Direct phototransformation in water is possible if the compound absorbs light in the environmentally relevant UV spectrum (>290 nm).

Ecotoxicity

Due to the lack of experimental ecotoxicity data for **Linalyl hexanoate**, a QSAR-based prediction was performed using the US EPA's ECOSAR™ v2.2. For comparative purposes, available experimental data for the structurally similar compound, linalyl acetate, is also provided.

Table 2: Predicted Aquatic Ecotoxicity of **Linalyl Hexanoate** (ECOSAR™ v2.2)

Organism	Endpoint	Predicted Value (mg/L)
Fish (Fathead Minnow)	96-h LC₅o	1.3
Aquatic Invertebrates (Daphnia magna)	48-h EC50	1.8
Green Algae (Pseudokirchneriella subcapitata)	96-h EC50	0.8

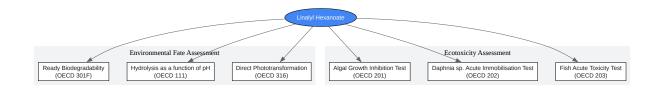
Table 3: Experimental Aquatic Ecotoxicity of Linalyl Acetate (CAS No. 115-95-7) for Read-Across



Organism	Endpoint	Experimental Value (mg/L)	Reference
Fish (Cyprinus carpio)	96-h LC₅o	11	[3]
Aquatic Invertebrates (Daphnia magna)	48-h EC50	15	[3]
Green Algae (Scenedesmus subspicatus)	72-h ErC50	16	[4]

Experimental Protocols

The following section outlines the recommended experimental protocols for determining the environmental fate and ecotoxicity of **Linalyl hexanoate**, based on OECD guidelines.



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